

Essential Safety and Operational Guide for 4-Hydroxymethylbenzocyclobutene

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Compound of Interest

Compound Name:	4-Hydroxymethylbenzocyclobutene
Cat. No.:	B1342611

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This guide provides immediate, essential safety and logistical information for handling **4-Hydroxymethylbenzocyclobutene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling from receipt to disposal.

Chemical Identifier and Properties

Property	Value
Product Name	4-Hydroxymethylbenzocyclobutene
Synonyms	bicyclo[4.2.0]octa-1,3,5-trien-3-ylmethanol, 4-HMBCB
CAS Number	53076-11-2
Molecular Formula	C9H10O
Molecular Weight	134.18 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

The substance is known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Proper PPE is critical to prevent exposure.

Task / Compound Form	PPE Type	Specification	Purpose
Handling Solids (e.g., weighing)	Hand Protection	Nitrile Gloves (Double Gloving Recommended)	Prevents dermal contact with powder. [3]
Eye Protection	Safety Goggles	Protects eyes from airborne particulates. [3]	
Body Protection	Professional Lab Coat (fully buttoned)	Protects skin and clothing from contamination. [3]	
Respiratory Protection	N95 Respirator or use of Chemical Fume Hood	Minimizes inhalation of fine powder. A fume hood is the preferred engineering control. [3]	
Handling Solutions (e.g., preparing dilutions)	Hand Protection	Nitrile Gloves	Prevents dermal contact with the solution. [3]
Eye Protection	Safety Glasses with Side Shields (Minimum)	Protects eyes from accidental splashes. [3]	
Body Protection	Professional Lab Coat (fully buttoned)	Protects skin and clothing from splashes. [3]	

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow minimizes exposure risk. [3] All handling of solid material should be performed within a certified chemical fume hood to control airborne particulates. [3]

1. Preparation:

- Designate a work area, preferably within a chemical fume hood.[3]
- Cover the work surface with absorbent, disposable bench paper.[3]
- Ensure an eyewash station and safety shower are close to the workstation.[4][5]

2. PPE Donning:

- Before handling the compound, put on all required PPE as specified in the table above.[3]
- Inspect gloves for tears or defects before use.[3]

3. Weighing (Solids):

- Perform all weighing of the powdered compound inside a chemical fume hood or a ventilated balance enclosure.[3]
- Use a micro-spatula to carefully transfer the powder, avoiding any actions that could create dust.[3]
- Tare the weigh boat or vessel before adding the compound.[3]
- Immediately close the primary container after dispensing.[3]

4. Dissolution:

- Add the solvent to the vessel containing the weighed solid in a controlled manner to avoid splashing.
- If necessary, sonicate or gently agitate the mixture to ensure complete dissolution.

5. Storage:

- Store in a well-ventilated place.[1][2][6]
- Keep the container tightly closed.[1][2][6]
- Store locked up.[1][2][6]

- Store in a cool, dry place away from incompatible substances such as strong oxidizing agents.[1]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6] Get medical help if you feel unwell.[6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[6] If skin irritation occurs, get medical help.[1][2][6]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[6] Remove contact lenses if present and easy to do. Continue rinsing.[1][2] If eye irritation persists, get medical advice/attention.[1][2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

Accidental Release and Disposal Plan

Spill Response:

- Avoid dust formation and breathing vapors, mist, or gas.[6]
- Ensure adequate ventilation and remove all sources of ignition.[6]
- Evacuate personnel to safe areas.[6]
- Use personal protective equipment, including chemical-impermeable gloves.[6]

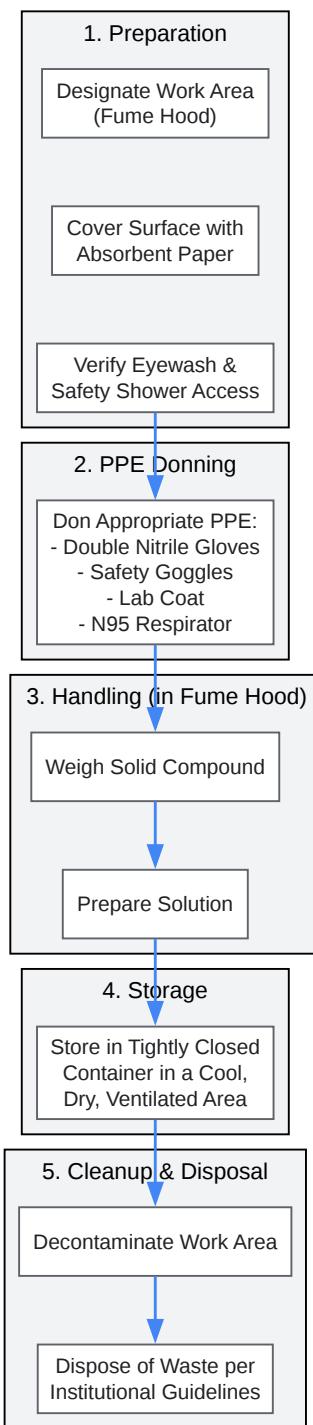
- Collect the spillage using spark-proof tools and place it in a suitable, closed container for disposal.[6]
- Prevent further leakage or spillage if it is safe to do so, and do not let the chemical enter drains.[6]

Disposal:

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.[1][2][6]
- Contaminated packaging should be disposed of in the same manner as the product itself.

Visual Workflow for Safe Handling

Workflow for Safe Handling of 4-Hydroxymethylbenzocyclobutene

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Caption: Workflow for the safe handling of **4-Hydroxymethylbenzocyclobutene**.

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